

3-(Difluoromethoxy)benzenesulfonyl chloride structure and molecular weight

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Compound of Interest

Compound Name: 3-(Difluoromethoxy)benzenesulfonyl chloride

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Technical Guide: 3-(Difluoromethoxy)benzenesulfonyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-(Difluoromethoxy)benzenesulfonyl chloride**, a key intermediate in the synthesis of agrochemicals and pharmaceuticals. Its utility stems from the presence of the reactive sulfonyl chloride group and the unique properties conferred by the difluoromethoxy substituent, such as enhanced lipophilicity and metabolic stability.^{[1][2]}

Core Compound Data

The following table summarizes the key quantitative data for **3-(Difluoromethoxy)benzenesulfonyl chloride**.

Property	Value
Chemical Name	3-(Difluoromethoxy)benzenesulfonyl chloride
Synonyms	3-(Difluoromethoxy)benzene-1-sulfonyl chloride
CAS Number	351003-38-8
Molecular Formula	C ₇ H ₅ ClF ₂ O ₃ S
Molecular Weight	242.63 g/mol [1]
Density	1.509 g/mL at 25 °C
Boiling Point	233-234 °C
Refractive Index	n _{20/D} 1.5100
Purity	Typically >97%

Chemical Structure

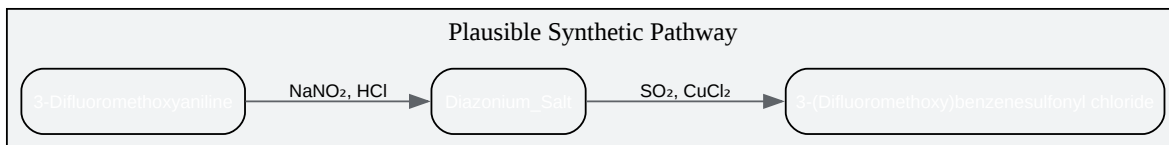
The structure of **3-(Difluoromethoxy)benzenesulfonyl chloride** is characterized by a benzene ring substituted with a difluoromethoxy group at the meta position relative to a sulfonyl chloride group.

Caption: Chemical structure of **3-(Difluoromethoxy)benzenesulfonyl chloride**.

Experimental Protocols & Synthesis

While specific, detailed experimental protocols for the synthesis of **3-(Difluoromethoxy)benzenesulfonyl chloride** are not widely available in the public domain, its synthesis can be inferred from established methods for preparing analogous benzenesulfonyl chlorides. A common route involves the chlorosulfonation of a corresponding benzene derivative.

A plausible synthetic pathway is outlined below:



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Caption: A potential synthetic route to the target compound.

A general procedure, adapted from methods for similar transformations, would involve the following steps:

- **Diazotization:** 3-(Difluoromethoxy)aniline would be treated with sodium nitrite in the presence of a strong acid, such as hydrochloric acid, at low temperatures (0-5 °C) to form the corresponding diazonium salt.
- **Chlorosulfonation:** The resulting diazonium salt solution would then be added to a solution of sulfur dioxide in the presence of a copper(I) chloride catalyst. This step, known as the Sandmeyer reaction, would introduce the sulfonyl chloride group onto the benzene ring, yielding the final product.

It is important to note that this is a generalized protocol, and optimization of reaction conditions, such as temperature, solvent, and stoichiometry, would be necessary to achieve a high yield and purity of **3-(Difluoromethoxy)benzenesulfonyl chloride**.

Applications in Research and Development

3-(Difluoromethoxy)benzenesulfonyl chloride is a valuable building block in medicinal chemistry and agrochemical research.^[1] The sulfonyl chloride moiety is highly reactive towards nucleophiles such as amines and alcohols, allowing for the straightforward synthesis of sulfonamides and sulfonate esters, respectively.^[1] These functional groups are present in a wide range of biologically active molecules. The difluoromethoxy group often imparts favorable properties to the parent molecule, including increased metabolic stability and enhanced membrane permeability.

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References

- 1. 3-(Difluoromethoxy)benzenesulfonyl chloride [myskinrecipes.com]
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